

Application Note: Enhancing Perovskite Film Morphology through Acetamidinium Cation Doping

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Acetamidinium

Cat. No.: B1228376

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Introduction

The morphology of the perovskite thin film is a critical determinant of the performance and stability of perovskite solar cells (PSCs). Defects such as pinholes, small grain sizes, and rough surfaces can act as recombination centers for charge carriers, thereby reducing the power conversion efficiency (PCE) and long-term stability of the devices. **Acetamidinium** (AC) cation doping has emerged as a promising strategy to modulate the crystallization process of perovskite films, leading to improved film quality. This application note details the effects of AC doping on perovskite film morphology and provides protocols for the fabrication and characterization of AC-doped perovskite films.

Effects of Acetamidinium Cation Doping on Film Morphology

The introduction of **acetamidinium** cations into the perovskite precursor solution has been shown to have a significant impact on the resulting film's morphology. The primary effects observed are:

- **Increased Grain Size:** **Acetamidinium** doping promotes the growth of larger perovskite grains. This is attributed to the interaction of the AC cation with the perovskite precursors,

which can modulate the nucleation and crystal growth kinetics. Larger grains reduce the density of grain boundaries, which are known to be a major source of defects and non-radiative recombination.

- **Reduced Surface Roughness:** Perovskite films doped with **acetamidinium** tend to exhibit a smoother surface morphology. A lower root-mean-square (RMS) surface roughness is indicative of a more uniform and compact film, which is beneficial for efficient charge transport and extraction at the interfaces with charge transport layers.
- **Improved Crystallinity:** The incorporation of AC can lead to enhanced crystallinity of the perovskite film. This is often characterized by stronger and sharper diffraction peaks in X-ray diffraction (XRD) analysis, indicating a higher degree of crystalline order within the film.
- **Passivation of Defects:** The **acetamidinium** cation can play a role in passivating vacancy defects at the surface and within the bulk of the perovskite film, further contributing to the reduction of charge recombination and enhancement of device performance.^[1]

Quantitative Data Summary

The following table summarizes the quantitative effects of **acetamidinium** cation doping on the morphology of formamidinium tin iodide (FASnI₃) perovskite films.

| Dopant Concentration | Average Grain Size (μm) | Surface Roughness (RMS, nm) |
|----------------------------|-------------------------|-----------------------------|
| 0% Acetamidinium (Control) | 0.5 - 1.0 | ~50 |
| 10% Acetamidinium | 1.5 - 2.5 | 37.6 ^[1] |

Note: The data presented is representative and may vary depending on the specific perovskite composition and fabrication conditions.

Experimental Protocols

This section provides detailed protocols for the preparation of a control (undoped) and an **acetamidinium**-doped perovskite precursor solution, followed by the thin film deposition process.

Protocol 1: Perovskite Precursor Solution Preparation

Materials:

- Formamidinium Iodide (FAI)
- Lead (II) Iodide (PbI₂)
- **Acetamidinium** Chloride (ACCl)
- Anhydrous N,N-Dimethylformamide (DMF)
- Anhydrous Dimethyl Sulfoxide (DMSO)

Equipment:

- Nitrogen-filled glovebox
- Analytical balance
- Magnetic stirrer and hotplate
- Syringe filters (0.22 µm pore size)

Procedure:

- Control Precursor Solution (1 M FAPbI₃):
 1. Inside a nitrogen-filled glovebox, weigh 172 mg of Formamidinium Iodide (FAI) and 461 mg of Lead (II) Iodide (PbI₂).
 2. Add the weighed precursors to a vial containing a magnetic stir bar.
 3. Add 700 µL of anhydrous DMF and 300 µL of anhydrous DMSO to the vial.
 4. Stir the solution at room temperature for at least 2 hours, or until the precursors are fully dissolved, resulting in a clear yellow solution.
 5. Before use, filter the solution through a 0.22 µm PTFE syringe filter.

- **Acetamidinium**-Doped Precursor Solution (1 M FAPbI₃ with 10% AC):
 1. Inside a nitrogen-filled glovebox, weigh 155 mg of FAI, 461 mg of PbI₂, and 9.5 mg of **Acetamidinium** Chloride (ACCl).
 2. Add the weighed precursors to a vial containing a magnetic stir bar.
 3. Add 700 μ L of anhydrous DMF and 300 μ L of anhydrous DMSO to the vial.
 4. Stir the solution at room temperature for at least 2 hours, or until the precursors are fully dissolved.
 5. Before use, filter the solution through a 0.22 μ m PTFE syringe filter.

Protocol 2: Perovskite Thin Film Deposition by Spin Coating

Materials:

- Pre-cleaned substrates (e.g., FTO-coated glass)
- Perovskite precursor solution (control or AC-doped)
- Anti-solvent (e.g., Chlorobenzene)

Equipment:

- Spin coater inside a nitrogen-filled glovebox
- Hotplate
- Pipettes

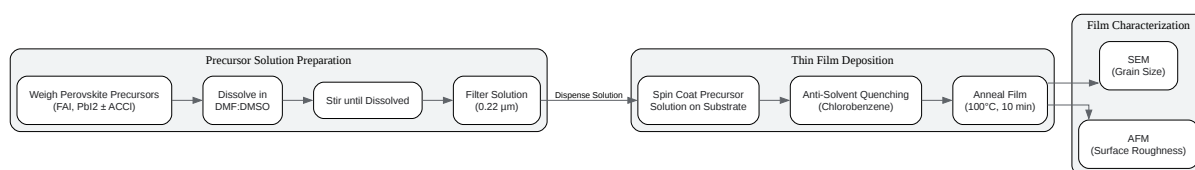
Procedure:

- Place the pre-cleaned substrate onto the chuck of the spin coater.
- Dispense 40 μ L of the perovskite precursor solution onto the center of the substrate.

- Initiate the spin coating program with the following parameters:
 - Step 1: 1000 rpm for 10 seconds (acceleration of 200 rpm/s)
 - Step 2: 4000 rpm for 30 seconds (acceleration of 1000 rpm/s)
- During the second step, at approximately 15 seconds into the spin, dispense 100 μL of the anti-solvent (Chlorobenzene) onto the spinning substrate.
- After the spin coating program is complete, immediately transfer the substrate to a hotplate preheated to 100°C.
- Anneal the film for 10 minutes.
- Allow the film to cool down to room temperature before further characterization or device fabrication.

Visualizations

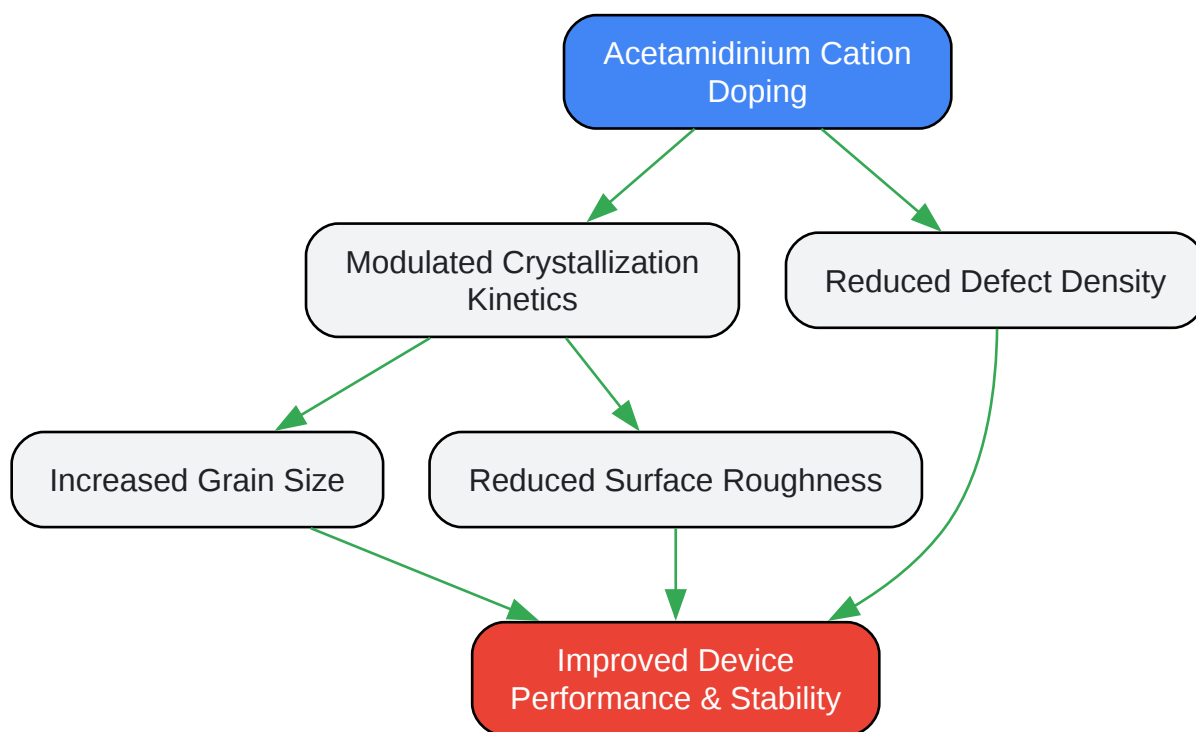
Experimental Workflow



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Fig. 1: Experimental workflow for perovskite film fabrication and characterization.

Logical Relationship of Acetamidinium Doping Effect



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Fig. 2: Logical flow of **acetamidinium** doping's effect on perovskite film and device properties.

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References

- 1. pubs.acs.org [pubs.acs.org]
- To cite this document: BenchChem. [Application Note: Enhancing Perovskite Film Morphology through Acetamidinium Cation Doping]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1228376#acetamidinium-cation-doping-effect-on-perovskite-film-morphology>]

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